

physical and chemical properties of pure cyclohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclohexane

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An In-depth Technical Guide on the Core Physical and Chemical Properties of Pure Cyclohexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physical and chemical properties of pure **cyclohexane**. The information is curated for researchers, scientists, and professionals in drug development who utilize **cyclohexane** as a non-polar solvent, a raw material in synthesis, or a reference standard. This document presents quantitative data in structured tables, details experimental protocols for key property determination, and includes visualizations of molecular conformations and reaction mechanisms.

Physical and Spectroscopic Properties

Cyclohexane (C_6H_{12}) is a cycloalkane that is a colorless, mobile liquid at room temperature with a characteristic mild, sweet, petroleum-like odor.^{[1][2][3]} It is a non-polar molecule, which dictates its solubility and other physical characteristics.^[4] Due to its low ring strain, **cyclohexane** is considered a benchmark in cycloalkane stability.^{[2][5]}

General and Thermodynamic Properties of Cyclohexane

The following tables summarize the key physical and thermodynamic properties of pure **cyclohexane**. These values are essential for its application in various experimental and

industrial settings.

Table 1: Key Physical Properties of **Cyclohexane**

Property	Value
Molecular Formula	C ₆ H ₁₂
Molecular Weight	84.16 g/mol [1]
Melting Point	6.47 °C (279.62 K)[5]
Boiling Point	80.74 °C (353.89 K)[5]
Density	0.779 g/mL at 25 °C[6]
Refractive Index (n ²⁰ /D)	1.426[6]
Vapor Pressure	78 mmHg at 20 °C[5]
Flash Point	-18 °C[2]
Solubility in Water	Immiscible[5]
Solubility in Organic Solvents	Soluble in ether, alcohol, acetone[5]

Table 2: Thermodynamic Properties of **Cyclohexane**

Property	Value
Standard Enthalpy of Formation (ΔfH°)	-123.1 kJ/mol[7]
Standard Molar Entropy (S°)	298.19 J/(mol·K)[7]
Molar Heat Capacity (c _p)	105.3 J/(mol·K)[7]

Spectroscopic Data

Spectroscopic data is crucial for the identification and structural elucidation of **cyclohexane**.

Table 3: Key Spectroscopic Data for **Cyclohexane**

Spectroscopic Technique	Key Peaks/Signals
IR Spectroscopy (cm ⁻¹)	2930, 2850 (C-H stretch), 1460, 1445 (C-H bend)[8][9]
¹ H NMR (ppm)	~1.43 (singlet, due to rapid conformational flipping)[10]
¹³ C NMR (ppm)	~27.1 (singlet, all carbons are equivalent)[11]
Mass Spectrometry (m/z)	84 (M ⁺), 56 (base peak)[12][13]

Chemical Properties and Reactivity

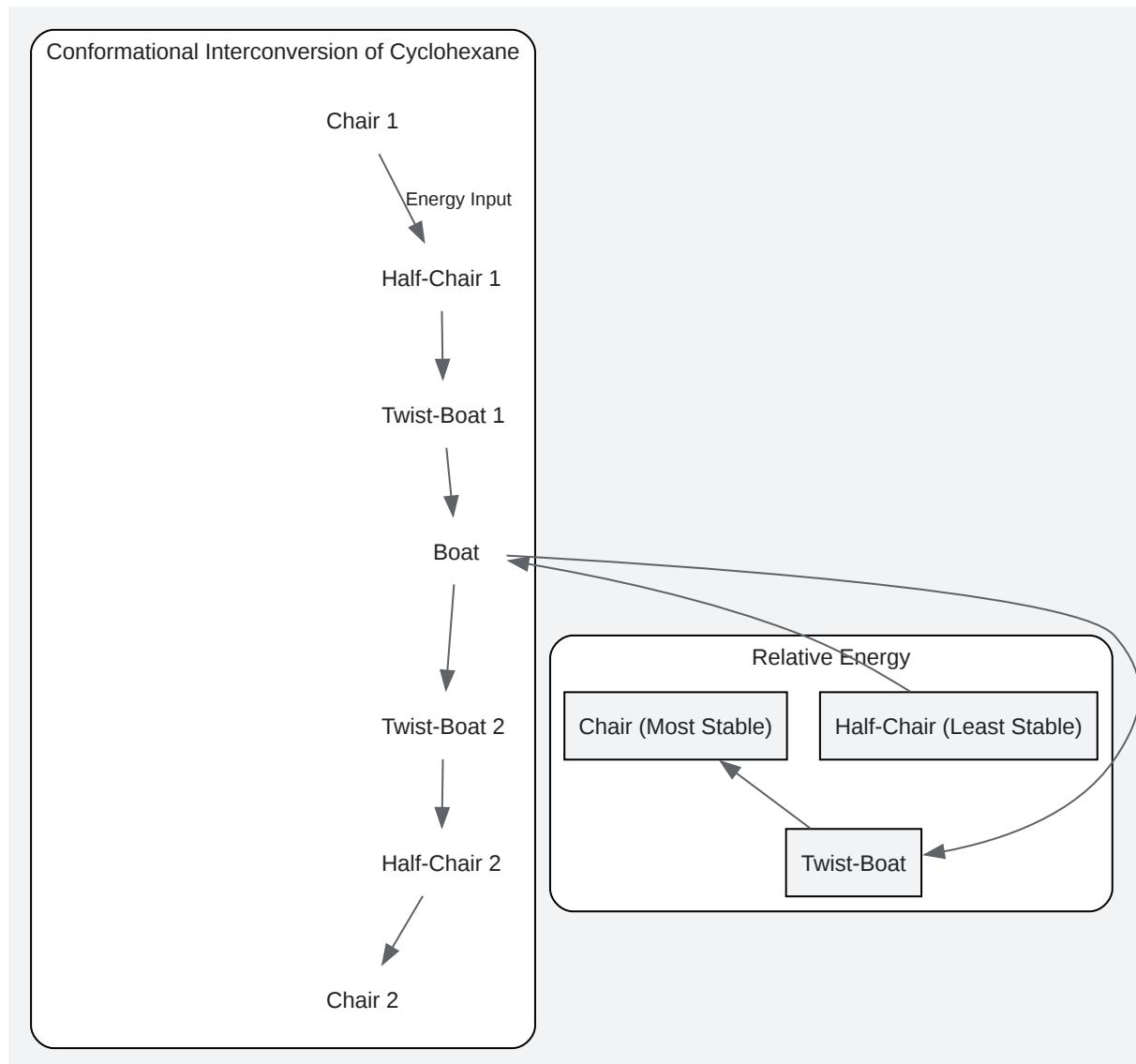
Pure **cyclohexane** is a relatively unreactive, non-polar hydrocarbon.[4] Its chemistry is dominated by its conformational flexibility and its susceptibility to free-radical reactions.

Conformational Analysis

Cyclohexane is not a planar molecule; it adopts several non-planar conformations to minimize angle and torsional strain.[4] The most stable conformation is the chair conformation, where all C-C-C bond angles are close to the ideal tetrahedral angle of 109.5°, and all C-H bonds are staggered.[14] At room temperature, 99.99% of **cyclohexane** molecules exist in the chair conformation.[15]

Other, higher-energy conformations include the boat, twist-boat, and half-chair conformations. The boat conformation is destabilized by torsional strain from eclipsed C-H bonds and steric hindrance between the "flagpole" hydrogens.[14] The twist-boat is more stable than the boat conformation, and the half-chair is the least stable, representing a transition state.[16][17]

The energy profile for the interconversion of **cyclohexane** conformations follows the order: Chair < Twist-boat < Boat < Half-chair.[16]



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Caption: Conformational energy landscape of **cyclohexane**.

Free-Radical Halogenation

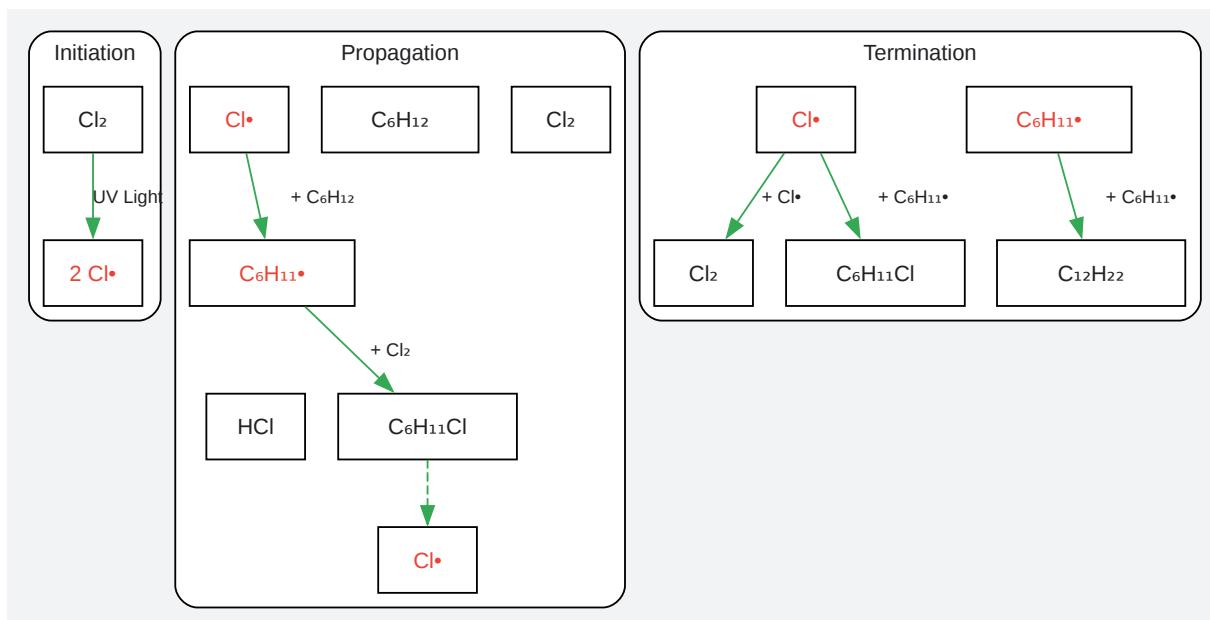
A characteristic reaction of alkanes, including **cyclohexane**, is free-radical halogenation.[18] This reaction typically occurs in the presence of UV light or heat. The reaction proceeds via a chain mechanism involving initiation, propagation, and termination steps.[19]

The overall reaction for the monochlorination of **cyclohexane** is:



The mechanism involves the following steps:

- Initiation: The chlorine molecule undergoes homolytic cleavage to form two chlorine radicals.
- Propagation: A chlorine radical abstracts a hydrogen atom from **cyclohexane** to form a cyclohexyl radical and HCl. The cyclohexyl radical then reacts with a chlorine molecule to form **chlorocyclohexane** and a new chlorine radical.
- Termination: The reaction is terminated by the combination of any two radicals.



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Caption: Free-radical chlorination of **cyclohexane**.

Experimental Protocols

Determination of Boiling Point

Objective: To determine the boiling point of a pure sample of **cyclohexane** at atmospheric pressure.

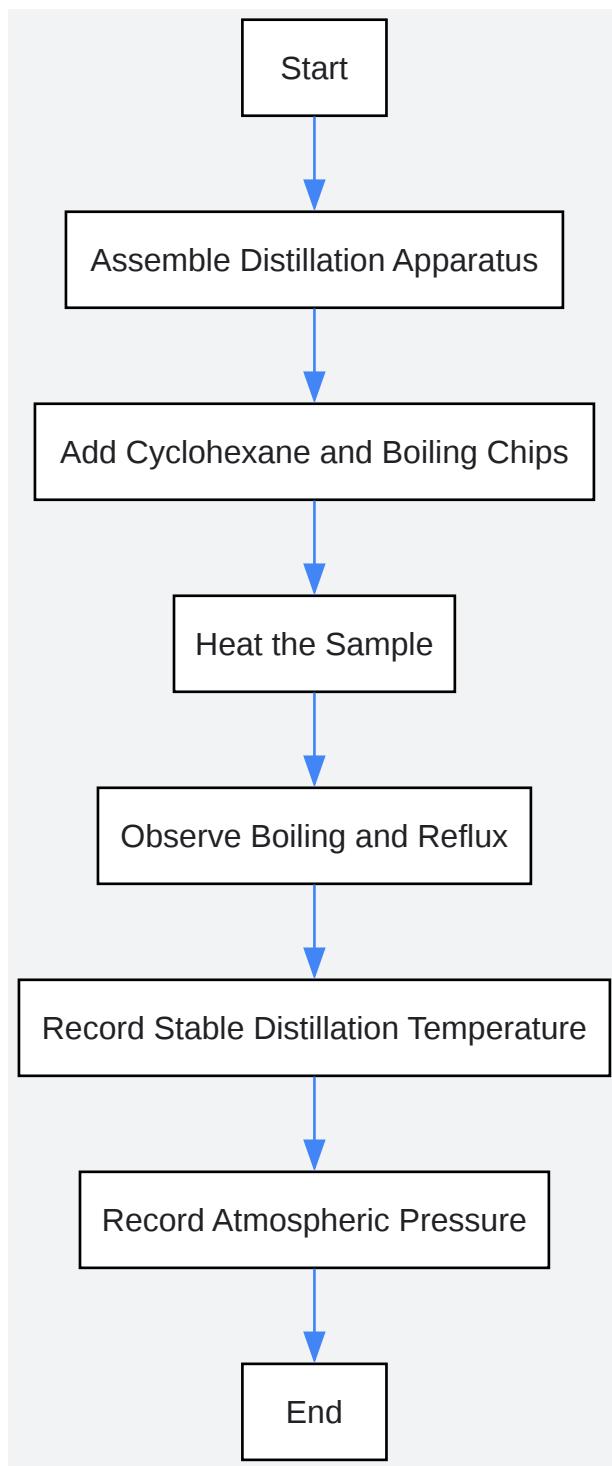
Materials:

- **Cyclohexane** (analytical grade)
- Distillation apparatus (round-bottom flask, distillation head, condenser, receiving flask)
- Heating mantle
- Thermometer (-10 to 110 °C range)
- Boiling chips
- Clamps and stand

Procedure:

- Assemble the distillation apparatus. Ensure all joints are securely clamped.
- Place a few boiling chips into the round-bottom flask.
- Add a measured volume of **cyclohexane** to the round-bottom flask (approximately half-full).
- Position the thermometer in the distillation head such that the top of the bulb is level with the bottom of the side arm leading to the condenser.
- Turn on the cooling water to the condenser.
- Begin heating the **cyclohexane** using the heating mantle.

- Heat the liquid until it boils and a steady reflux is observed.
- Record the temperature at which the liquid is distilling at a steady rate (i.e., when the temperature on the thermometer is constant). This temperature is the boiling point.
- Record the atmospheric pressure. If the pressure is not at 1 atm, a correction may be necessary.



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- To cite this document: BenchChem. [physical and chemical properties of pure cyclohexane]. BenchChem, [2025]. [Online PDF]. Available at:

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